

GRL-0496 solubility and preparation for in vitro studies

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Compound of Interest

Compound Name: GRL-0496

Cat. No.: B15567686

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Application Notes and Protocols: GRL-0496

For Researchers, Scientists, and Drug Development Professionals

Introduction

GRL-0496 is a potent, covalent inhibitor of the SARS-CoV 3CL protease (3CLpro), also known as the main protease (Mpro). This enzyme is critical for the proteolytic processing of the viral polyprotein, an essential step in the coronavirus replication cycle. By inhibiting 3CLpro, **GRL-0496** effectively blocks viral replication, demonstrating antiviral activity. These application notes provide detailed information on the solubility of **GRL-0496** and protocols for its preparation for in vitro studies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **GRL-0496** is provided in the table below. This information is essential for accurate preparation of stock solutions and subsequent dilutions for experimental use.

Property	Value
Formal Name	1H-Indole-4-carboxylic acid, 5-chloro-3-pyridinyl ester
Molecular Formula	C ₁₄ H ₉ ClN ₂ O ₂
Molecular Weight	272.70 g/mol [1]
CAS Number	1087243-14-8[1]
Purity	>98%[1]
Formulation	Powder[1]

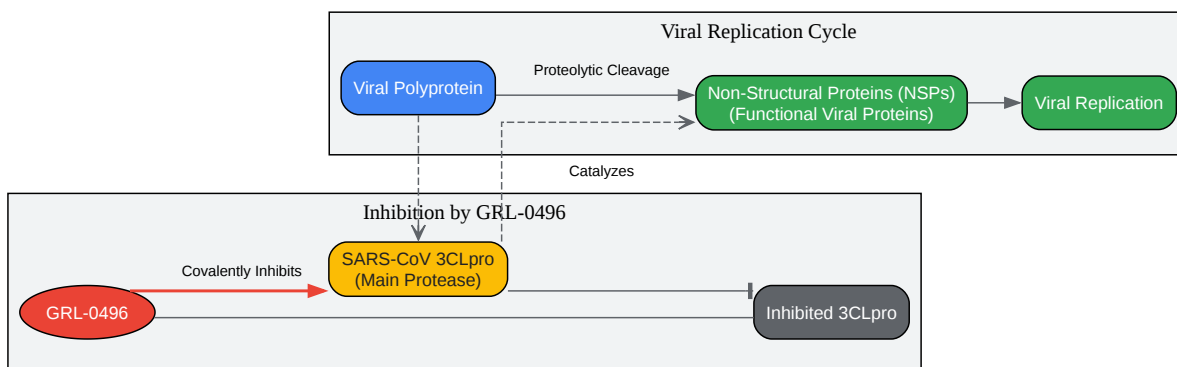
Solubility

The solubility of **GRL-0496** in commonly used solvents for in vitro research is crucial for designing experiments. The following table summarizes its solubility data. It is recommended to use ultrasonic agitation to aid dissolution.

Solvent	Solubility
DMSO	Up to 30 mg/mL[1]
Ethanol	Up to 25 mg/mL[1]

GRL-0496 Mechanism of Action

GRL-0496 targets the SARS-CoV 3CL protease, a key enzyme in the viral life cycle. The diagram below illustrates the role of 3CLpro in the proteolytic processing of the viral polyprotein and the inhibitory action of **GRL-0496**.



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Caption: Mechanism of action of **GRL-0496**.

Experimental Protocols

Preparation of **GRL-0496** Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **GRL-0496** in DMSO.

Materials:

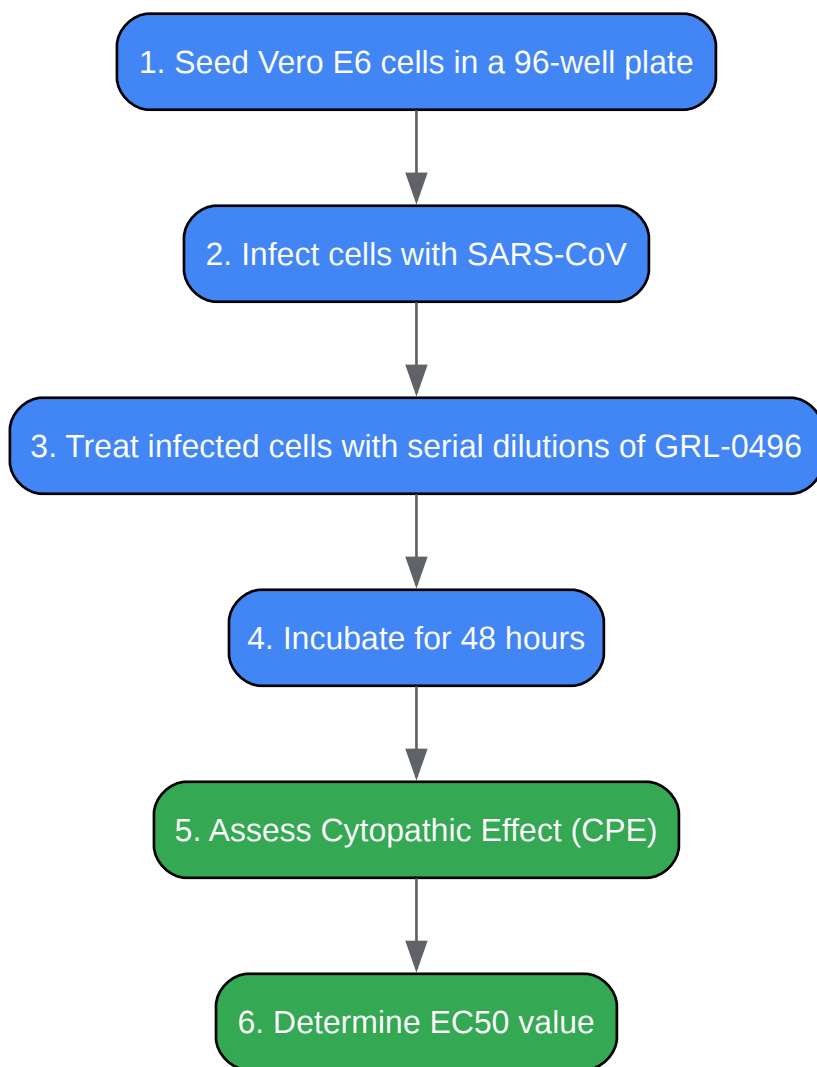
- **GRL-0496** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **GRL-0496**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mM} \times 272.70 \text{ g/mol} \times \text{Volume (L)}$ For 1 mL of a 10 mM stock solution, you will need 2.727 mg of **GRL-0496**.
- Weigh the **GRL-0496**: Accurately weigh the calculated amount of **GRL-0496** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **GRL-0496** powder.
- Dissolve the compound: Vortex the solution vigorously until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Storage: Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[2] Avoid repeated freeze-thaw cycles.

General Workflow for In Vitro Antiviral Assay

The following diagram outlines a general workflow for an in vitro antiviral assay using **GRL-0496**.



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Caption: General workflow for an in vitro antiviral assay.

Protocol for In Vitro Antiviral Assay in Vero E6 Cells

This protocol is based on a previously published study and can be adapted for specific experimental needs.[3]

Materials:

- Vero E6 cells
- Dulbecco's Modified Eagle Medium (DMEM)

- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- SARS-CoV
- **GRL-0496** stock solution (10 mM in DMSO)
- 96-well plates
- Biosafety Level 3 (BSL-3) facility and procedures

Procedure:

- **Cell Seeding:** Seed Vero E6 cells in a 96-well plate at a density of 2×10^4 cells per well in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin. Incubate overnight at 37°C in a 5% CO₂ incubator.
- **Preparation of **GRL-0496** dilutions:** Prepare serial dilutions of the **GRL-0496** stock solution in DMEM to achieve the desired final concentrations for the assay.
- **Infection:** On the day of the experiment, remove the cell culture medium and infect the cells with SARS-CoV at a multiplicity of infection (MOI) of 0.01 in serum-free DMEM.
- **Treatment:** After a 1-hour incubation period, remove the viral inoculum and add 100 µL of DMEM containing the various concentrations of **GRL-0496**. Include a vehicle control (DMSO) and a no-virus control.
- **Incubation:** Incubate the plate for 48 hours at 37°C in a 5% CO₂ incubator.
- **Assessment of Antiviral Activity:** The antiviral activity can be determined by various methods, such as a cytopathic effect (CPE) reduction assay, plaque reduction assay, or by quantifying viral RNA using RT-qPCR.
- **Data Analysis:** Calculate the 50% effective concentration (EC₅₀) by plotting the percentage of inhibition against the log of the drug concentration and fitting the data to a dose-response curve. **GRL-0496** has a reported EC₅₀ of 6.9 µM against SARS-CoV.^{[2][3]}

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